

Technical Master Guide: N-Boc-L-Cysteine in Drug Discovery & Peptide Synthesis

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Compound of Interest

Compound Name: (S)-2-((tert-Butoxycarbonyl)amino)-3-mercaptopropanoic acid

CAS No.: 149270-12-2

Cat. No.: B558543

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Executive Summary

N-(tert-Butoxycarbonyl)-L-cysteine (N-Boc-L-cysteine) represents a pivotal "chameleon" intermediate in modern peptide chemistry and bioconjugation. Unlike its S-protected counterparts (e.g., Boc-Cys(Trt)-OH), this molecule presents a free sulfhydryl group alongside an acid-labile N-terminal protection. This unique architecture makes it indispensable for site-specific modifications, including the synthesis of Antibody-Drug Conjugates (ADCs), Native Chemical Ligation (NCL) segments, and peptide stapling.

However, its utility comes with a penalty: thermodynamic instability. The free thiol is prone to rapid oxidation, forming the disulfide dimer (N,N'-Di-Boc-L-cystine). This guide provides the physiochemical data, handling protocols, and reactivity maps required to master this reagent in high-stakes research environments.

Physiochemical Specifications

The following data aggregates validated experimental values. Note the distinct optical rotation compared to its dimer, which serves as a critical purity checkpoint.

Table 1: Core Chemical & Physical Data

Property	Specification	Notes
Chemical Name	N-(tert-Butoxycarbonyl)-L-cysteine	
CAS Number	20887-95-0	Distinct from dimer (CAS 10389-65-8)
Molecular Formula	C ₈ H ₁₅ NO ₄ S	
Molecular Weight	221.28 g/mol	
Appearance	White to off-white crystalline powder	Hygroscopic
Melting Point	76 – 79 °C	Sharp range indicates high purity
Optical Rotation		(c=1 in Ethanol) [1]
Solubility	Soluble: DMF, DCM, EtOH, EtOAc Insoluble: Water, Hexane	Lipophilic Boc group reduces water solubility
pKa Values	-COOH: ~3.0 Thiol (-SH): ~8.3	Thiol acidity drives nucleophilicity

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Critical Quality Attribute (CQA): A shift in optical rotation from positive (+10°) to strongly negative (-120° in AcOH) indicates significant oxidation to the dimer, N,N'-Di-Boc-L-cystine [2].

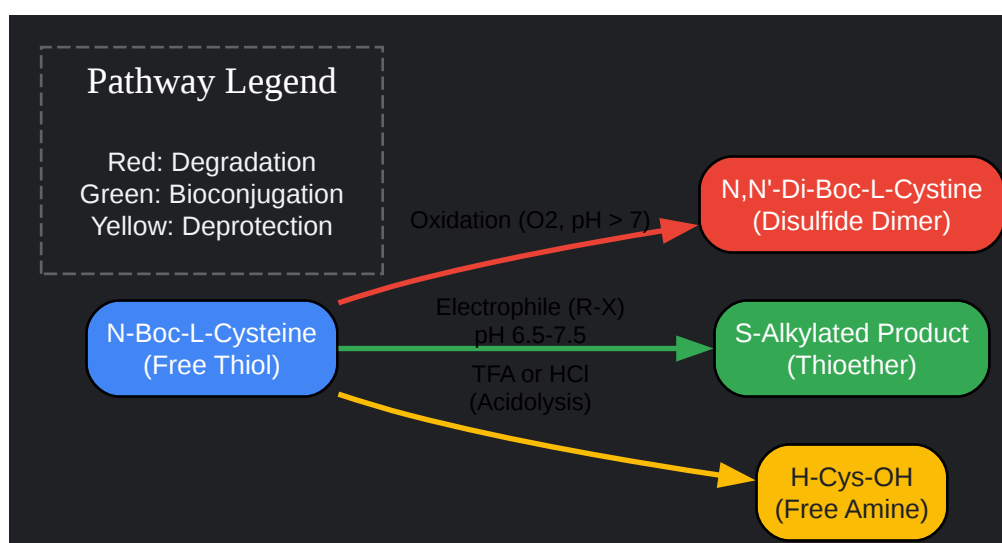
Molecular Architecture & Reactivity Profile

N-Boc-L-cysteine is defined by two orthogonal reactive centers and one protecting group. Understanding the interplay between the Boc carbamate and the free Thiol is essential for designing successful synthetic routes.

The Reactivity Map

The molecule undergoes three primary transformation pathways:

- Oxidation (Undesired): Spontaneous dimerization in the presence of oxygen/trace metals.
- S-Alkylation (Desired): Nucleophilic attack on electrophiles (maleimides, haloacetyls) to form stable thioethers.
- N-Deprotection: Acidolytic cleavage of the Boc group to regenerate the free amine.



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Figure 1: Reactivity landscape of N-Boc-L-Cysteine.[1][2][3][4][5][6][7][8] The oxidation pathway (Red) competes with the desired alkylation (Green).

Protocol: Handling & Stabilization

Trustworthiness: This protocol is designed to mitigate the high oxidation potential of the free thiol. It employs a "Degas-Reduce-React" workflow standard in high-fidelity peptide labs.

Materials Required[1][2][9][10][11][12][13][14][15]

- N-Boc-L-Cysteine (stored at -20°C).[5]
- Solvent: DMF or DCM (Anhydrous).
- Reducing Agent: TCEP[9][10]·HCl (Tris(2-carboxyethyl)phosphine) or DTT.
- Inert Gas: Argon or Nitrogen.

Step-by-Step Workflow

- Solvent Preparation (Degassing):
 - Sparge the required volume of DMF with Argon for at least 15 minutes prior to use. This removes dissolved oxygen that catalyzes disulfide formation.
- Solubilization:
 - Weigh N-Boc-L-Cysteine quickly; minimize exposure to air.
 - Dissolve in degassed DMF to a concentration of 0.1 – 0.5 M.
- In-Situ Reduction (The Safety Net):
 - Add 2.5 mol% of TCEP·HCl relative to the cysteine derivative.[5][11]
 - Why? TCEP selectively reduces any trace disulfides formed during storage without interfering with most subsequent alkylation reactions (unlike DTT, which can compete in some electrophilic additions).
- Reaction:
 - Proceed immediately to the coupling or alkylation step.
 - pH Control: Maintain pH < 7.5. Above pH 8, the thiolate anion concentration increases, drastically accelerating oxidation rates [3].

Applications in Drug Development

Antibody-Drug Conjugates (ADCs)

N-Boc-L-cysteine serves as a critical linker precursor. In "Cysteine-based Conjugation," it is often used to synthesize linkers that are subsequently attached to the antibody.[\[12\]](#)

- Mechanism: The free carboxyl group is coupled to a cytotoxic payload (e.g., MMAE), while the Boc-protected amine allows purification. Post-deprotection, the amine or the thiol (if using orthogonal protection) binds to the antibody or a spacer.

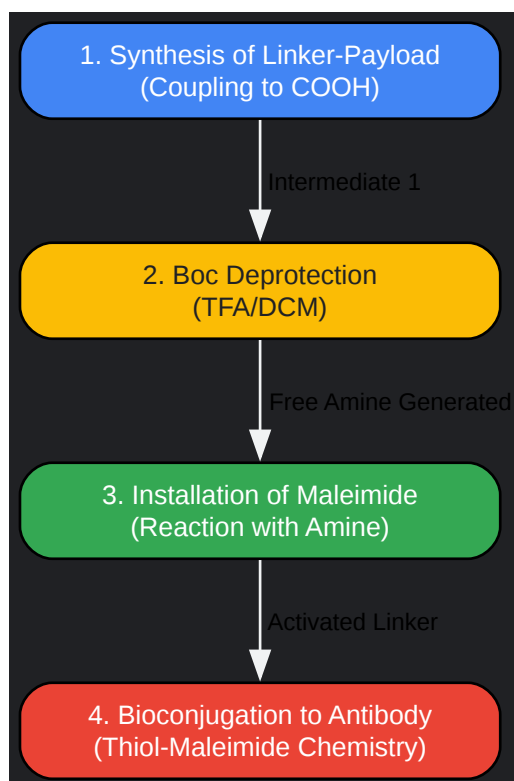
Peptide Stapling & Macrocyclization

For peptides requiring stabilization of alpha-helical structures, N-Boc-L-Cysteine provides the "handle" for stapling.

- Workflow: Two cysteine residues (introduced via N-Boc-L-Cys) react with a bis-electrophile (e.g., dibromoxylene) to "staple" the peptide backbone, locking it into a bioactive conformation.

Native Chemical Ligation (NCL)

While N-terminal cysteines are usually generated from Thiazolidine (Thz) precursors, N-Boc-L-Cysteine is used to synthesize C-terminal thioesters or specific N-terminal fragments where immediate ligation is required upon cleavage.



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Figure 2: Typical workflow for utilizing N-Boc-L-Cysteine in ADC Linker Synthesis.

Storage & Stability

- Temperature: Store long-term at -20°C. Short-term storage at 2-8°C is acceptable if desiccated.
- Atmosphere: Store under Argon or Nitrogen.
- Shelf Life: 12 months if sealed. If the powder turns yellow or forms hard clumps, check optical rotation; this usually indicates oxidation to the dimer.

Safety (SDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin.
- Handling: Use standard PPE (Gloves, Goggles, Lab Coat). Work within a fume hood to avoid inhaling dust.

- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.

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